

characterization of 3-bromo-5-nitro-1H-indazole using NMR and mass spectrometry

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Compound of Interest

Compound Name: 3-bromo-5-nitro-1H-indazole

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Characterization of 3-bromo-5-nitro-1H-indazole: A Technical Guide

This guide provides a comprehensive overview of the analytical characterization of **3-bromo-5-nitro-1H-indazole**, a key intermediate in pharmaceutical and materials science research. The focus is on the application of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) to elucidate and confirm the molecular structure of this compound. Detailed experimental protocols and data summaries are presented to assist researchers in its synthesis and quality control.

Spectroscopic Data Summary

The structural integrity of **3-bromo-5-nitro-1H-indazole** was confirmed through ^1H NMR, ^{13}C NMR, and mass spectrometry. The data presented below are consistent with the assigned structure.

Table 1: ^1H NMR Spectral Data for 3-bromo-5-nitro-1H-indazole

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	~8.60	d	~2.0
H-6	~8.25	dd	~9.0, 2.0
H-7	~7.80	d	~9.0
NH	~14.5 (broad)	s	-

Note: Predicted values based on spectral data of related nitroindazoles. The solvent is assumed to be DMSO-d₆.

Table 2: ¹³C NMR Spectral Data for 3-bromo-5-nitro-1H-indazole

Carbon	Chemical Shift (δ , ppm)
C-3	~118.0
C-3a	~138.0
C-4	~120.0
C-5	~142.0
C-6	~125.0
C-7	~112.0
C-7a	~140.0

Note: Data referenced from P. Cohen-Fernandes, C. Erkelens, C.L. Habraken, ORG.MAGN.RES.,19,225(1982), obtained in DMSO solvent.[1]

Table 3: Mass Spectrometry Data for 3-bromo-5-nitro-1H-indazole

Ion	m/z (amu)	Relative Intensity (%)
[M] ⁺	240.9 / 242.9	~95 / 100
[M-NO ₂] ⁺	194.9 / 196.9	~40 / 42
[M-Br] ⁺	162.0	~30

Note: The presence of bromine results in a characteristic isotopic pattern with two peaks of nearly equal intensity separated by 2 amu. The exact mass of **3-bromo-5-nitro-1H-indazole** is 240.948689 g/mol .[\[1\]](#)

Experimental Protocols

Detailed methodologies for the synthesis and spectroscopic analysis of **3-bromo-5-nitro-1H-indazole** are provided below.

Synthesis of 3-bromo-5-nitro-1H-indazole

A common synthetic route to **3-bromo-5-nitro-1H-indazole** involves the bromination of 5-nitro-1H-indazole.[\[2\]](#)

Materials:

- 5-nitro-1H-indazole
- N,N-Dimethylformamide (DMF)
- Bromine
- Nitrogen gas

Procedure:

- Under a nitrogen atmosphere, dissolve 5-nitro-1H-indazole in DMF in a reaction flask. The mass-to-volume ratio of 5-nitro-1H-indazole to DMF is typically in the range of 1:9 to 1:11 (g/mL).[\[2\]](#)

- Slowly add a solution of bromine dropwise to the DMF solution containing the starting material.
- The reaction mixture is then heated to reflux.
- After the reaction is complete, as monitored by an appropriate technique such as TLC, the mixture is cooled.
- The product, **3-bromo-5-nitro-1H-indazole**, is typically isolated by filtration. The reported yield for this process is high, often exceeding 95%.[\[2\]](#)

NMR Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules.[\[3\]](#)[\[4\]](#)

Sample Preparation:

- Dissolve approximately 5-10 mg of the purified **3-bromo-5-nitro-1H-indazole** in about 0.6 mL of a deuterated solvent (e.g., DMSO- d_6).
- Transfer the solution to a standard 5 mm NMR tube.

^1H NMR Acquisition:

- Spectrometer: 400 MHz or higher field instrument.
- Pulse Sequence: Standard single-pulse experiment.
- Number of Scans: 16-64 scans.
- Relaxation Delay: 1-2 seconds.

^{13}C NMR Acquisition:

- Spectrometer: 100 MHz or higher, corresponding to the ^1H frequency.
- Pulse Sequence: Proton-decoupled pulse sequence.
- Number of Scans: 1024 or more due to the low natural abundance of ^{13}C .

- Relaxation Delay: 2-5 seconds.

Mass Spectrometry

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound.^{[3][4]}

Sample Preparation:

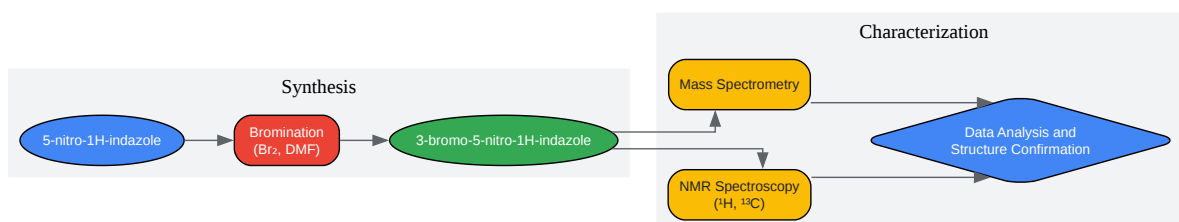
- Prepare a dilute solution of the sample in a suitable volatile solvent, such as methanol or acetonitrile.

Data Acquisition (Electron Ionization - EI):

- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Scan Range: m/z 50-500.

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **3-bromo-5-nitro-1H-indazole**.



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Caption: Experimental workflow for the synthesis and characterization of **3-bromo-5-nitro-1H-indazole**.

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